

Spectroscopic Data of N-(3-chlorophenyl)-N-propylamine: A Technical Guide

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Compound of Interest

Compound Name: *N*-(3-chlorophenyl)-*N*-propylamine

CAS No.: 31084-60-3

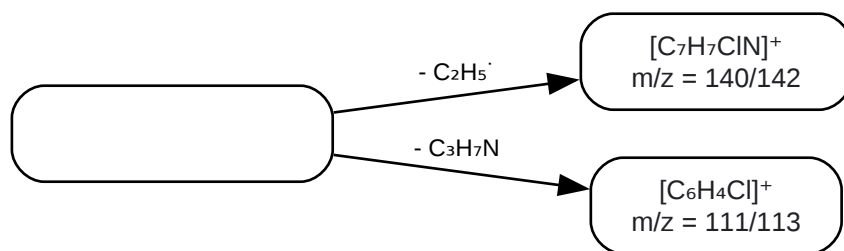
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This in-depth technical guide provides a comprehensive overview of the spectroscopic data for **N-(3-chlorophenyl)-N-propylamine**, a compound of interest in synthetic chemistry and drug development. The precise identification and structural elucidation of such molecules are paramount for research and quality control.^[1] This document will delve into the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data, offering both predicted spectral information and detailed protocols for data acquisition and interpretation. The methodologies and analyses presented herein are grounded in established scientific principles to ensure accuracy and reliability.

Molecular Structure and Overview

N-(3-chlorophenyl)-N-propylamine possesses a secondary amine functional group attached to a propyl chain and a 3-chlorophenyl ring. This structure gives rise to a unique spectroscopic fingerprint, which we will explore in detail. Understanding these spectral characteristics is crucial for confirming the identity and purity of the compound in various applications.



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